

Application Notes and Protocols: Preparation of MDEG-541 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MDEG-541

Cat. No.: B12394105

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Introduction

MDEG-541 is a potent proteolysis-targeting chimera (PROTAC) that functions as a MYC-MAX degrader.^[1] It is synthesized based on the MYC-MAX dimerization inhibitor 10058-F4 derivative and Thalidomide.^{[1][2]} **MDEG-541** has demonstrated antiproliferative activity and has been shown to decrease the expression of key cancer-related proteins such as MYC, GSPT1, GSPT2, and PLK1.^{[1][2][3]} This document provides a detailed protocol for the preparation of a stock solution of **MDEG-541** using dimethyl sulfoxide (DMSO) as the solvent, ensuring proper handling, storage, and use in experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **MDEG-541**:

Property	Value
Molecular Weight	674.83 g/mol
Formula	C35H38N4O6S2
Appearance	Solid
Color	Light yellow to yellow
Solubility in DMSO	116.67 mg/mL (172.89 mM)
Storage (Solid)	-20°C for up to 3 years
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month
GI50 (HCT116 cells)	14.3 µM
GI50 (PSN1 cells)	10.7 µM

Experimental Protocols

Safety Precautions

Before handling **MDEG-541**, it is crucial to review the Safety Data Sheet (SDS) and adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Wear a lab coat, safety goggles, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.[\[4\]](#)[\[5\]](#) In case of contact, immediately wash the affected area with copious amounts of water.[\[4\]](#)
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood.[\[5\]](#)
- Disposal: Dispose of waste according to institutional and local regulations.

Materials

- **MDEG-541** powder

- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM MDEG-541 Stock Solution

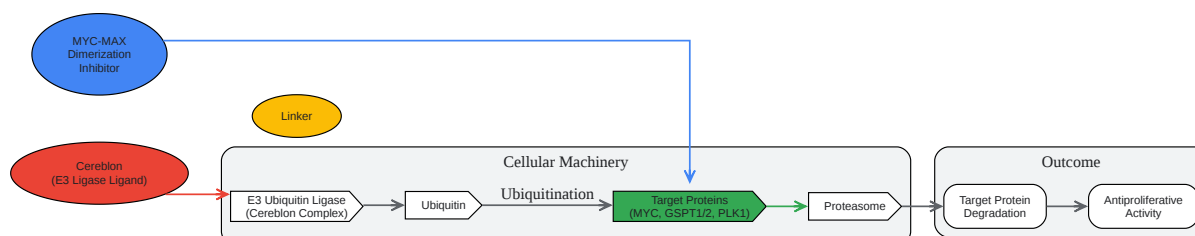
This protocol provides instructions for preparing a 10 mM stock solution, a common starting concentration for subsequent dilutions.

- **Equilibration:** Allow the vial of **MDEG-541** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MDEG-541** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 6.75 mg of **MDEG-541**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 674.83 \text{ g/mol} = 6.7483 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **MDEG-541** powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO. For accurate results, use a newly opened bottle of anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[\[1\]](#)
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.

- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.[1] Visually inspect the solution to ensure there are no visible particles.
- Sterilization (optional): If the stock solution will be used in sterile cell culture applications, it can be sterilized by passing it through a 0.22 μm syringe filter.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[1] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Visualizations

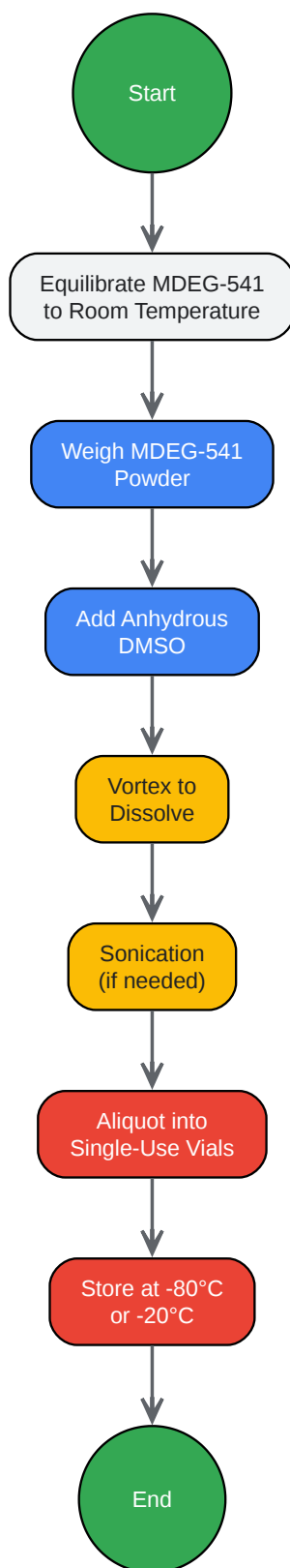
MDEG-541 Signaling Pathway



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Caption: Mechanism of **MDEG-541** induced protein degradation.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **MDEG-541** stock solution.

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